

A Technical Guide to 1,6,11,16-Tetraoxacycloeicosane: Synthesis and Properties

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Compound of Interest

Compound Name: 1,6,11,16-Tetraoxacycloeicosane

Cat. No.: B2543557

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Abstract

This document provides a comprehensive overview of **1,6,11,16-tetraoxacycloeicosane**, a 20-membered macrocyclic polyether. While the specific historical details of its initial discovery and synthesis are not extensively documented in readily available literature, this guide outlines the general principles of its synthesis based on established methods for crown ethers. It also presents its key chemical and physical properties and discusses potential, albeit largely unexplored, areas of application. This paper serves as a foundational resource for researchers interested in the study and utilization of this specific macrocycle.

Introduction

The field of macrocyclic chemistry was revolutionized in the 1960s with the serendipitous discovery of crown ethers by Charles J. Pedersen.[1] These cyclic polyethers exhibit a remarkable ability to selectively bind cations within their central cavity, a property that has led to their widespread use in various areas of chemistry and biology. **1,6,11,16**-

Tetraoxacycloeicosane, also known as 20-crown-4, is a member of this class of compounds, featuring a 20-atom ring containing four oxygen atoms.[1] Its larger cavity size compared to more common crown ethers like 12-crown-4 or 18-crown-6 suggests a potential for complexing larger cations or multiple smaller cations.[1]



Physicochemical Properties

A summary of the key physicochemical properties of **1,6,11,16-tetraoxacycloeicosane** is provided in the table below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value	Source
CAS Number	17043-02-6	[1][2]
Molecular Formula	C16H32O4	[1][2][3]
Molecular Weight	288.42 g/mol	[2][3]
IUPAC Name	1,6,11,16- tetraoxacycloeicosane	[1][3]
Synonyms	20-Crown-4	[1][4]
Appearance	Not specified	
Solubility	Soluble in various organic solvents (selection of appropriate solvent is crucial)	[2]
Storage	2-8°C, sealed storage, away from moisture	[2]

Synthesis

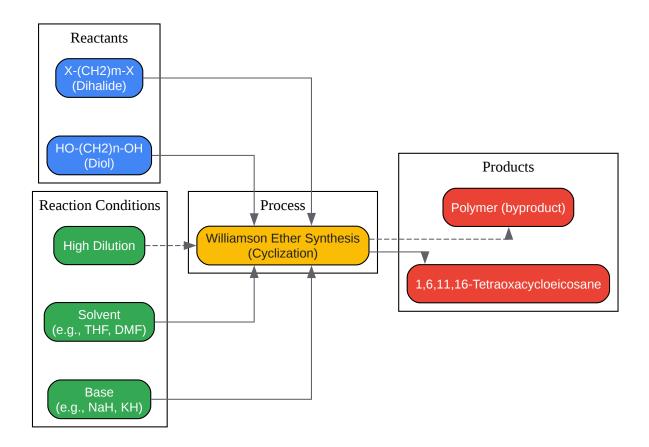
The first documented synthesis of **1,6,11,16-tetraoxacycloeicosane** has not been definitively identified in the reviewed literature. However, the synthesis of such macrocyclic polyethers typically follows well-established procedures, most notably the Williamson ether synthesis.[1] This method involves the reaction of a diol with a dihalide or a ditosylate under basic conditions.[1] High-dilution conditions are often employed to favor intramolecular cyclization over intermolecular polymerization.[1]

General Experimental Protocol: Williamson Ether Synthesis Approach



The following is a generalized protocol for the synthesis of **1,6,11,16-tetraoxacycloeicosane** based on the Williamson ether synthesis. The specific precursors for this 20-membered ring would be a diol and a dihalide whose combined chain lengths form the macrocycle.

Diagram of the General Synthetic Workflow



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Caption: Generalized workflow for the synthesis of **1,6,11,16-Tetraoxacycloeicosane**.

Methodology:

• Reactant Preparation: Equimolar amounts of the appropriate diol and dihalide (or ditosylate) are prepared. The solvent (e.g., anhydrous tetrahydrofuran or dimethylformamide) should be



thoroughly dried before use.

- Reaction Setup: A reaction vessel is charged with the base (e.g., sodium hydride or potassium hydride) and the dry solvent under an inert atmosphere (e.g., argon or nitrogen).
- Cyclization: The diol and dihalide are dissolved in the solvent and added dropwise to the
 reaction mixture containing the base over an extended period. This slow addition under highdilution conditions is critical to promote the intramolecular reaction leading to the desired
 macrocycle.
- Quenching and Workup: After the addition is complete, the reaction is stirred until completion (monitored by techniques like thin-layer chromatography). The reaction is then carefully quenched, typically with water or a dilute acid. The organic product is extracted into a suitable solvent.
- Purification: The crude product is purified using techniques such as column chromatography
 to separate the desired macrocycle from any polymeric byproducts and unreacted starting
 materials.
- Characterization: The structure and purity of the final product are confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).[3][5]

Spectroscopic Data

The identity and purity of **1,6,11,16-tetraoxacycloeicosane** are confirmed through various spectroscopic techniques.

Technique	Data Reference
13C NMR	Available
Mass Spectrometry (GC-MS)	Available

Note: Specific spectral data can be accessed through chemical databases such as PubChem and SpectraBase.[3][5]



Potential Applications

The research into the specific applications of **1,6,11,16-tetraoxacycloeicosane** is still an emerging field. However, based on the known properties of crown ethers, several potential areas of interest can be proposed:

- Cation Complexation: The primary area of interest for this macrocycle is its ability to form stable complexes with various cations.[1] The 20-membered ring is expected to accommodate larger cations or potentially bind multiple smaller cations, which could be leveraged in ion transport, separation, and sensing applications.[1]
- Host-Guest Chemistry: The unique size and flexibility of the macrocyclic ring create a distinct
 host-guest chemistry.[1] This could be explored for the development of new materials and
 chemical processes.
- Catalysis: Crown ethers can act as phase-transfer catalysts. The specific catalytic properties
 of 1,6,11,16-tetraoxacycloeicosane in various organic reactions warrant investigation.

Conclusion

1,6,11,16-Tetraoxacycloeicosane represents an interesting, yet underexplored, member of the crown ether family. While a definitive account of its first synthesis is not readily available, established synthetic methodologies provide a clear path for its preparation. The data presented in this guide on its physicochemical properties and potential applications offer a starting point for researchers and scientists. Further investigation into the cation-binding properties, host-guest chemistry, and catalytic activity of this macrocycle is needed to fully realize its potential in various scientific and industrial fields.

Related Compounds

A related compound, **1,6,11,16-Tetraoxacycloeicosane**-2,5,12,15-tetrone, has been structurally characterized.[6][7] This derivative, containing four ester functional groups, provides insight into the conformational possibilities of the 20-membered ring. Research on this and other derivatives could further expand the functional applications of the **1,6,11,16-tetraoxacycloeicosane** framework.



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References

- 1. 1,6,11,16-Tetraoxacycloeicosane | 17043-02-6 | Benchchem [benchchem.com]
- 2. glpbio.com [glpbio.com]
- 3. 1,6,11,16-Tetraoxacycloeicosane | C16H32O4 | CID 11403504 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1,6,11,16-Tetraoxacycloeicosane | ASCA GmbH Angewandte Synthesechemie Adlershof [asca-berlin.de]
- 5. spectrabase.com [spectrabase.com]
- 6. 1,6,11,16-Tetraoxacycloeicosane-2,5,12,15-tetrone | C16H24O8 | CID 11602624 PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 1,6,11,16-Tetraoxacycloeicosane-2,5,12,15-tetraone PubMed [pubmed.ncbi.nlm.nih.gov]
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